

Technical Protocol: Initial Bioactivity & Liability Screening of 3-(Propoxymethyl)azetidine

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Compound of Interest

Compound Name: 3-(Propoxymethyl)azetidine

CAS No.: 897086-93-0

Cat. No.: B1441137

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Executive Summary & Compound Rationale

3-(Propoxymethyl)azetidine represents a high-value "sp³-rich" fragment.^[1] Unlike traditional flat aromatic scaffolds, the azetidine ring offers distinct vectors for target engagement and improved metabolic stability compared to larger heterocycles.^[1] However, its high basicity (pK_a ~11.0) and ring strain (~25 kcal/mol) introduce specific screening liabilities that must be assessed before functional bioactivity assays.

This guide moves beyond generic screening to focus on the critical path liabilities specific to azetidine ethers: pH-dependent solubility, nucleophilic ring-opening stability, and hERG channel blockage due to the cationic center.

Physicochemical Profiling (The "Go/No-Go" Gate)

Before biological engagement, the compound must pass rigorous physicochemical filters. Azetidines are often highly soluble but can exhibit poor permeability or rapid clearance if not optimized.

pKa Determination & Buffer Selection

Rationale: The azetidine nitrogen is highly basic. In physiological pH (7.4), >99% of the compound exists as a cation. Screening in standard DMSO stocks without pH control can lead to precipitation or false negatives in binding assays.

Protocol: Potentiometric Titration

- Instrument: Sirius T3 or equivalent autotitrator.
- Solvent: 0.15 M KCl (aq) titrated with 0.5 M HCl/KOH.
- Procedure:
 - Dissolve 1 mg of **3-(Propoxymethyl)azetidine** in 1.5 mL assay buffer.
 - Titrate from pH 2.0 to 12.0.
 - Success Criteria: Precise pKa identification (Expected: ~10.8–11.3).
- Impact: If pKa > 10, all subsequent bioassays must use buffers with high ionic strength (e.g., PBS + 150mM NaCl) to prevent non-specific electrostatic sticking to plasticware.

Oxidative Stability (Microsomal Clearance)

Rationale: While azetidines are generally stable, the ether linkage in the 3-position is a site for oxidative dealkylation (CYP450 mediated) or N-oxidation.

Protocol: Liver Microsome Stability Assay

- System: Human/Mouse Liver Microsomes (0.5 mg/mL protein).
- Cofactor: NADPH regenerating system.
- Timepoints: 0, 5, 15, 30, 60 min at 37°C.
- Analysis: LC-MS/MS (MRM mode). Monitor parent ion loss.
- Data Output: Calculate

and Intrinsic Clearance (

).

Safety & Liability Screening (Early De-risking)

Azetidines, particularly basic ones, are frequent offenders in hERG inhibition (cardiotoxicity risk) due to cation- π interactions in the channel pore.

hERG Liability Screen (Automated Patch Clamp)

Rationale: To prevent late-stage attrition, early hERG profiling is mandatory for this scaffold.

- Platform: QPatch or SyncroPatch (High-throughput electrophysiology).
- Cell Line: CHO cells stably expressing hERG (Kv11.1).
- Concentrations: 0.1, 1, 10, 30 μ M.
- Positive Control: E-4031 (IC₅₀ ~50 nM).
- Acceptance Threshold: IC₅₀ > 10 μ M is preferred for a fragment start point.

Cytotoxicity (Cell Health Profiling)

Rationale: To distinguish specific bioactivity from general cell death.

- Assay: CellTiter-Glo® (ATP quantification).
- Cell Lines: HEK293 (Kidney) and HepG2 (Liver).
- Duration: 48-hour exposure.

Bioactivity Screening: Fragment-Based Approach

Since **3-(Propoxymethyl)azetidine** is a fragment (MW ~129 Da), standard IC₅₀ functional assays are often insufficiently sensitive. We utilize Biophysical Screening to detect weak, specific binding.

Surface Plasmon Resonance (SPR) "Clean Screen"

Rationale: Validates that the compound binds to the target protein with specific kinetics (fast on/off) rather than aggregating (promiscuous binding).

Protocol:

- Sensor Chip: CM5 (Carboxymethyl dextran).
- Immobilization: Target protein coupled via amine chemistry (Target RU: ~3000).
- Running Buffer: HBS-P+ (pH 7.4), 5% DMSO.
- Injection: 60s association, 60s dissociation.
- Concentration Series: 0, 10, 50, 100, 250, 500 μ M.
- Analysis: Steady-state affinity fit ().
 - Note: A "square wave" sensorgram indicates healthy fragment binding.

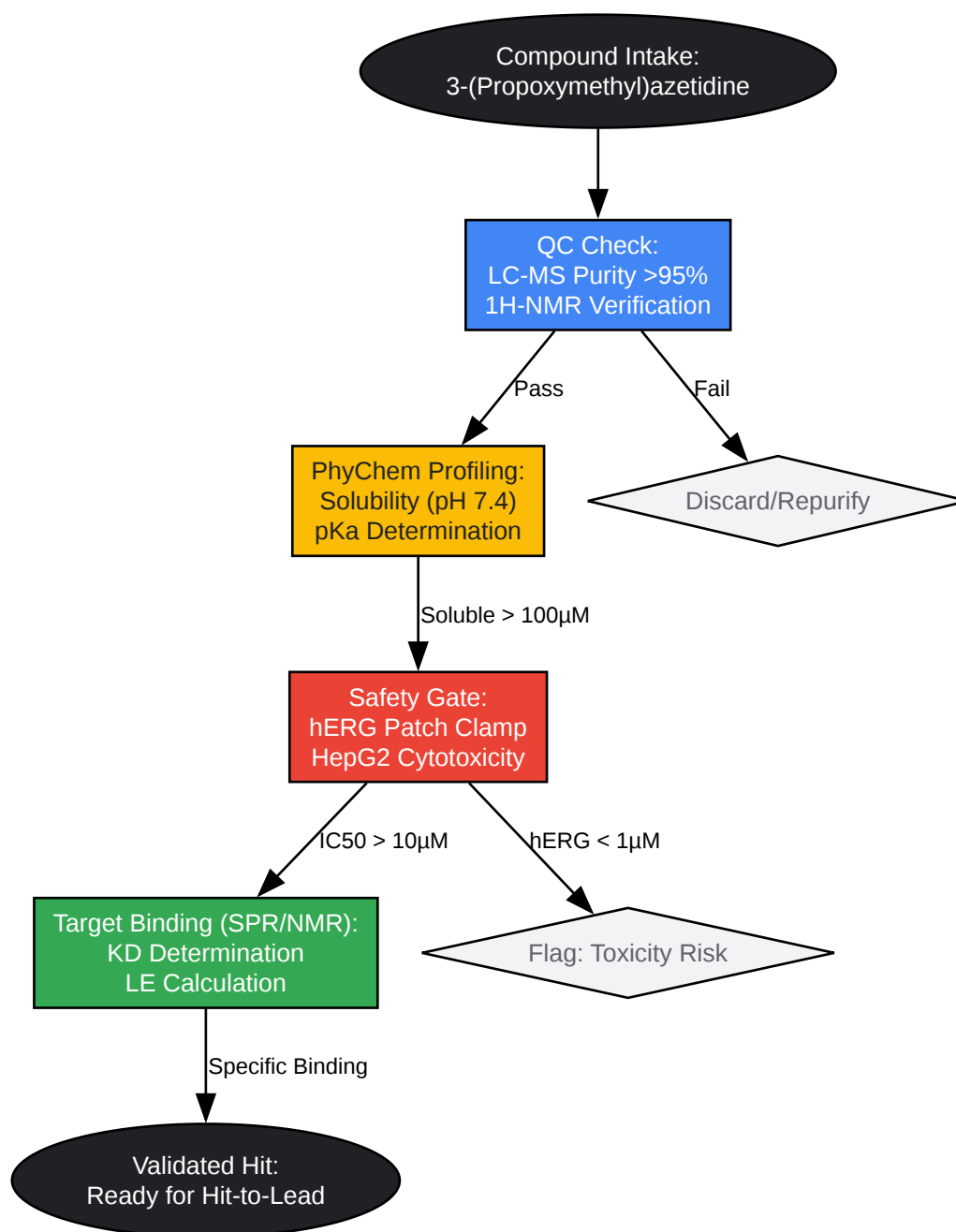
Ligand-Observed NMR (STD-NMR)

Rationale: Confirms the binding epitope. The protons on the propoxy chain vs. the azetidine ring will show different saturation transfer intensities if they are buried in the protein pocket.

Data Visualization & Workflows

The Screening Cascade

The following diagram illustrates the logical flow of the screening campaign, prioritizing low-cost/high-attrition assays first.

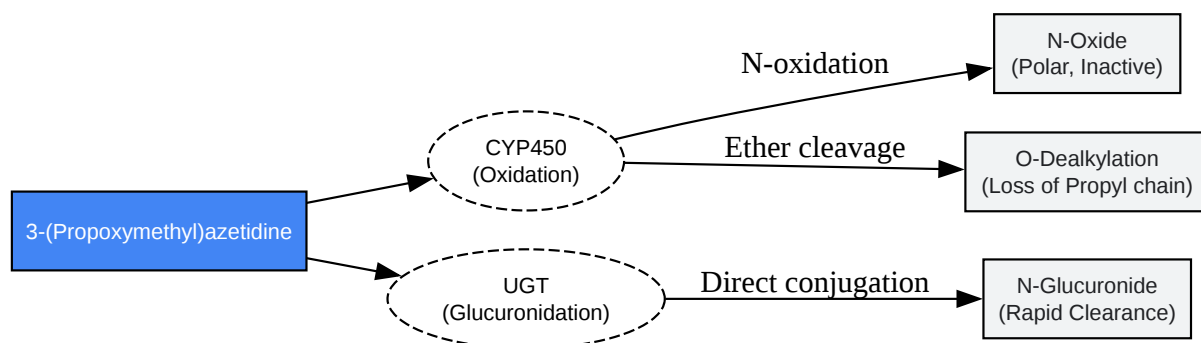


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Caption: Figure 1. Sequential Screening Cascade. Gates (Yellow/Red) prevent resource wastage on toxic or insoluble compounds.

Metabolic Liability Pathway

Understanding potential metabolic soft spots is crucial for structural optimization.



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Caption: Figure 2.[2] Predicted Metabolic Fate. The N-center and Ether linkage are primary sites for Phase I/II metabolism.

Summary of Key Parameters

Parameter	Assay Method	Target Value (Fragment)	Critical Flag
Purity	LC-MS / 1H-NMR	> 95%	< 90% (Resynthesize)
Aqueous Solubility	Kinetic Nephelometry (pH 7.4)	> 200 μ M	< 50 μ M
Lipophilicity (LogD)	Shake-flask (Octanol/Buffer)	0.5 – 2.5	> 3.0 (Promiscuity risk)
pKa	Potentiometric Titration	~11.0 (Basic)	N/A (Buffer adjustment required)
hERG Inhibition	Auto-Patch Clamp	IC ₅₀ > 30 μ M	IC ₅₀ < 10 μ M
Binding Efficiency	Ligand Efficiency (LE)	> 0.3 kcal/mol/HA	< 0.25 (Non-specific)

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